

Mepronil Application in Integrated Pest Management (IPM) Strategies: Application Notes and Protocols

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Compound of Interest

Compound Name: Mepronil

Cat. No.: B1676284

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Introduction

Mepronil is a benzanilide fungicide developed by Kumiai Chemical Industry and first marketed in 1981.[1] It is utilized in agriculture to manage diseases caused by fungal pathogens, particularly from the Basidiomycetes class.[2][3] As a component of Integrated Pest Management (IPM), **Mepronil** serves as a targeted chemical control measure, employed judiciously alongside cultural, biological, and mechanical methods.[4][5] IPM is an ecosystem-based strategy that focuses on the long-term prevention of pests or their damage through a combination of techniques.[6] The goal is not to eradicate pests but to maintain their populations below economically damaging levels.[7]

This document provides detailed application notes on the use of **Mepronil** within an IPM framework, focusing on its mechanism of action, resistance management, and protocols for evaluating its efficacy.

Physicochemical Properties of Mepronil

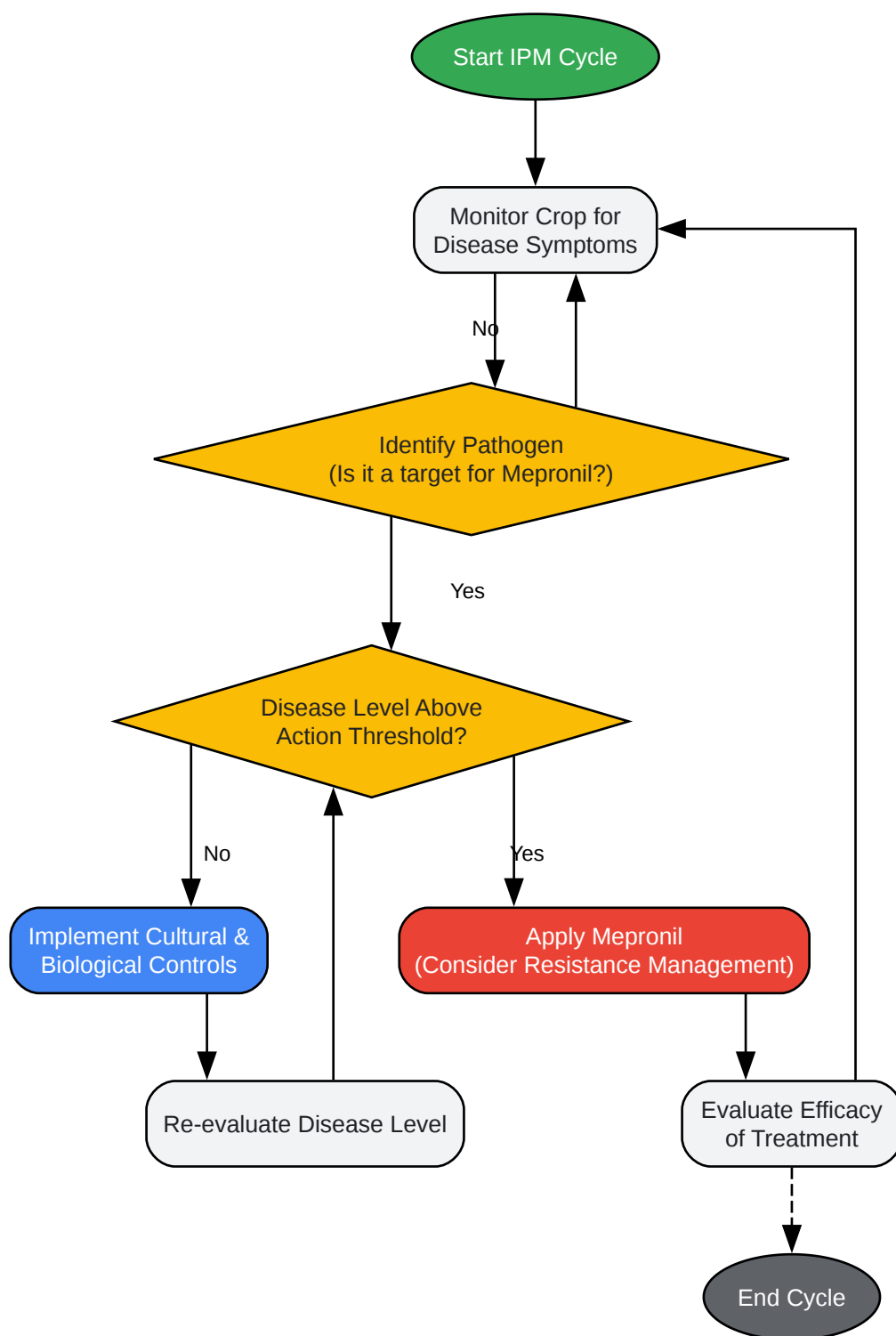
A summary of **Mepronil**'s key properties is presented below.

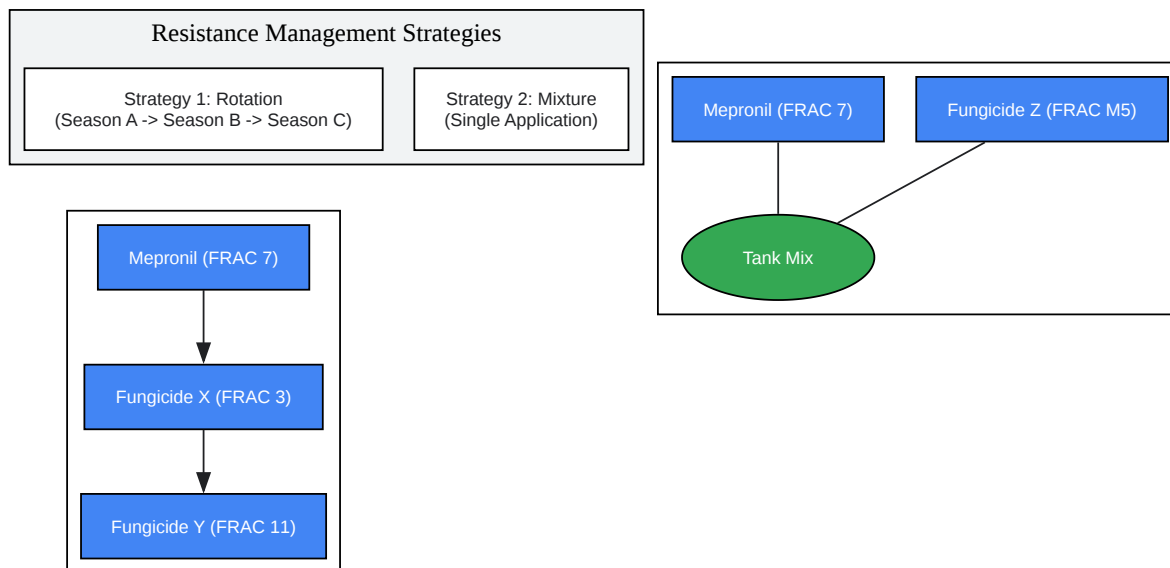
Property	Value	Reference
IUPAC Name	2-methyl-N-(3-propan-2-yloxyphenyl)benzamide	[1]
Chemical Formula	C17H19NO2	[1]
Molar Mass	269.344 g·mol ⁻¹	[1]
Appearance	Off-white powder	[1]
Solubility in water	12.1 mg/L (at 20 °C)	[1]
Mode of Action	Succinate Dehydrogenase Inhibitor (SDHI)	[1][8]
Fungicide Class	Benzanilide	[1][2]

Mechanism of Action: Inhibition of Succinate Dehydrogenase

Mepronil's fungicidal activity stems from its role as a Succinate Dehydrogenase Inhibitor (SDHI).[8] It specifically targets Complex II (succinate dehydrogenase or SQR) of the mitochondrial electron transport chain.[9][10] By binding to the ubiquinone (UQ) binding site of the SDH enzyme, **Mepronil** blocks the oxidation of succinate to fumarate.[11][12] This disruption halts the mitochondrial respiratory chain, interrupting the production of ATP and ultimately leading to fungal cell death.[10][11]

The signaling pathway below illustrates the site of action for **Mepronil** within the mitochondrial respiratory chain.





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